

An In-depth Technical Guide to Lead Cyanamide: Properties, Synthesis, and Toxicological Profile

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Compound of Interest

Compound Name: Lead cyanamide

Cat. No.: B3421075

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **lead cyanamide**, a compound of interest in materials science with a toxicological profile that warrants careful consideration. This document summarizes its chemical and physical properties, details experimental protocols for its synthesis and characterization, and discusses its known and inferred toxicological effects.

Molecular and Physical Properties

Lead cyanamide is an inorganic compound whose reported molecular formula and weight vary across different sources. The most common representation in recent literature is PbCN_2 , corresponding to the molecular formula CN_2Pb . However, other stoichiometries have also been reported. A summary of these properties is presented in Table 1.

Table 1: Molecular and Physical Properties of **Lead Cyanamide**

| Property | Value | Source(s) |
|--------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------|-----------|
| Molecular Formula | PbCN ₂ (also reported as CH ₂ N ₂ Pb or C ₂ H ₄ N ₄ Pb) | [1][2][3] |
| Molecular Weight | 249 g/mol (for CH ₂ N ₂ Pb) 291 g/mol (for C ₂ H ₄ N ₄ Pb) ~247.22 g/mol (for PbCN ₂) | [2][3] |
| Appearance | White to off-white crystalline powder | |
| Semiconductor Properties | p-type semiconductor with an indirect band gap of 2.4 eV | [1] |
| Potential Applications | Photocathode for photoelectrochemical water splitting, Corrosion inhibitor | [1][4] |

It is crucial for researchers to perform thorough characterization to confirm the identity and purity of **lead cyanamide** used in any experimental setting.

Experimental Protocols

This protocol is adapted from a method described for the synthesis of **lead cyanamide** for semiconductor applications.[1]

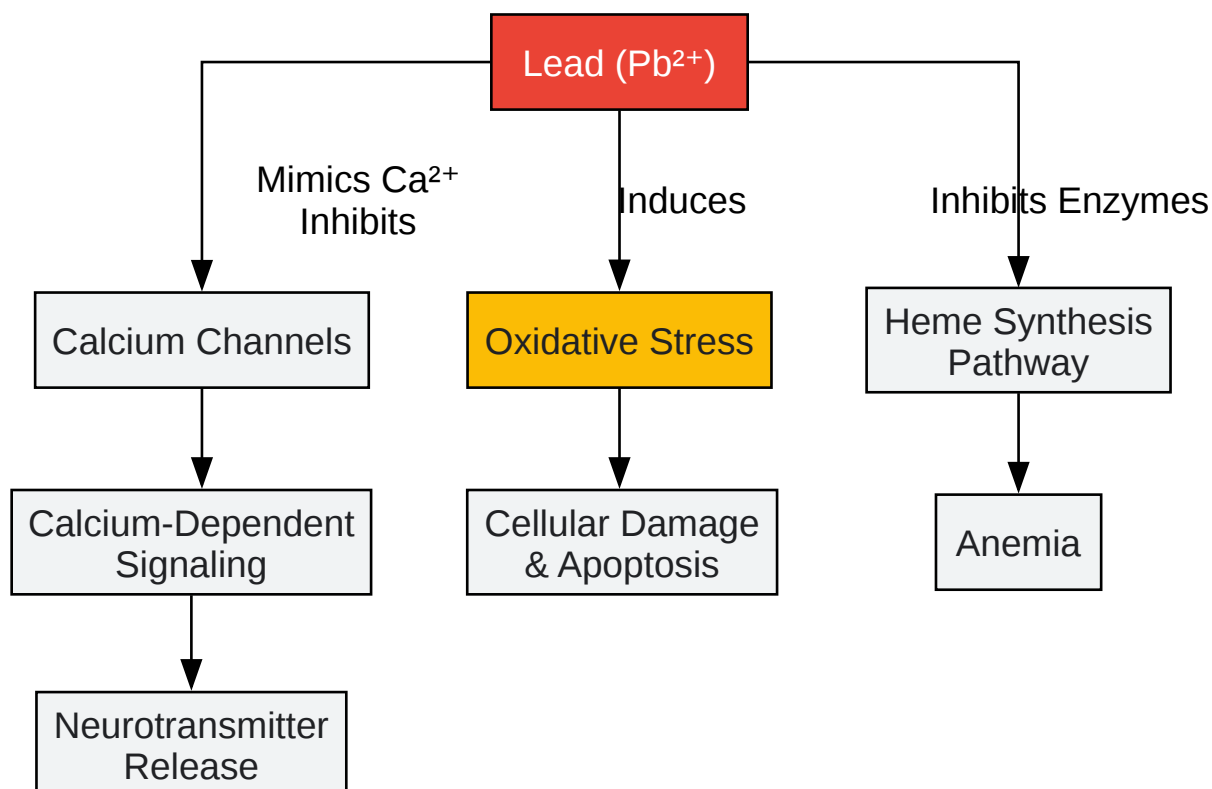
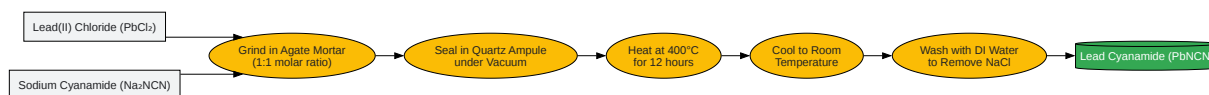
Materials:

- Lead(II) chloride (PbCl₂)
- Sodium cyanamide (Na₂NCN)
- Agate mortar and pestle
- Quartz ampule
- Tube furnace
- Inert atmosphere glovebox

Procedure:

- Inside an inert atmosphere glovebox, combine equimolar amounts of PbCl_2 and Na_2NCN in an agate mortar.
- Thoroughly grind the reactants for 15 minutes to ensure a homogeneous mixture.
- Transfer the ground powder into a quartz ampule and seal it under vacuum.
- Place the sealed ampule in a tube furnace and heat to 400°C for 12 hours.
- After the reaction, allow the furnace to cool down to room temperature naturally.
- The resulting product is **lead cyanamide** (PbNCN). The primary byproduct, NaCl , can be removed by washing with deionized water.

Workflow for Solid-State Synthesis of **Lead Cyanamide**



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